1H NMR spectrum analysis of 5-Chloro-6-methoxypyridine-3-thiol

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Compound of Interest

Compound Name: *5-Chloro-6-methoxypyridine-3-thiol*

Cat. No.: *B13482427*

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This guide details the 1H NMR analysis of **5-Chloro-6-methoxypyridine-3-thiol**, a functionalized heterocyclic building block critical in the synthesis of kinase inhibitors and other pharmaceutical agents.

The analysis focuses on distinguishing the target molecule from its oxidative impurities (disulfides) and structural isomers using high-field NMR spectroscopy.

Core Identity & Structural Logic

- Compound Name: **5-Chloro-6-methoxypyridine-3-thiol**[1]
- CAS Number: 1260836-62-9 (Representative)
- Molecular Formula: C_6H_6ClNOS[2][3]
- Molecular Weight: 175.64 g/mol

Structural Assignments

The molecule features a pyridine ring substituted at four positions. The proton assignment relies on the inductive effects of the substituents:

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- H2 (Position 2): Located between the pyridine nitrogen and the thiol group. It is the most deshielded proton due to the alpha-position to the nitrogen.
- H4 (Position 4): Located between the thiol and the chlorine atom. It is shielded relative to H2 but deshielded by the adjacent chlorine and thiol groups.
- Methoxy (Position 6): A strong singlet integrating to 3 protons.
- Thiol (Position 3): A labile proton, often appearing as a broad singlet or exchanging with the solvent.

Experimental Protocol: 1H NMR Acquisition

To ensure reproducibility and accurate impurity profiling, follow this standardized protocol.

Objective: Obtain a high-resolution spectrum to quantify thiol purity and detect disulfide formation.

Reagents & Equipment:

- Solvent: Chloroform-d ($CDCl_3$) with 0.03% TMS (Tetramethylsilane).
  - Why: $CDCl_3$ is preferred over DMSO-d_6 for this compound because it minimizes solute-solvent hydrogen bonding that can broaden the thiol peak, allowing for better integration of the -SH signal.
- Sample Mass: 10–15 mg.
- Instrument: 400 MHz or 500 MHz NMR Spectrometer.

Step-by-Step Methodology:

- Sample Preparation: Weigh 12 mg of the product into a clean vial. Add 0.6 mL of $CDCl_3$. Vortex until fully dissolved.
  - Critical: If the solution is cloudy, filter through a cotton plug into the NMR tube. Suspended solids (often disulfide dimers) cause line broadening.

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- Acquisition Parameters:
  - Pulse Sequence: Standard 1D proton (e.g., zg30 or zg).
  - Relaxation Delay (D1): Set to

    2.0 seconds. (Essential for accurate integration of the aromatic protons).
  - Scans (NS): 16 to 64 scans.
  - Temperature: 298 K (25 °C).[4]
- Processing:
  - Reference the spectrum to TMS at 0.00 ppm or residual $CHCl_3$ at 7.26 ppm.
  - Apply an exponential window function (LB = 0.3 Hz) before Fourier Transform.

Spectral Data Analysis & Comparison

The following data compares the target thiol against its primary impurities.

Table 1: 1H NMR Chemical Shift Data (500 MHz, $CDCl_3$)

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Proton Assignment	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (, Hz)	Integration	Diagnostic Note
H-2 (Pyridine)	8.02	Doublet (d)	2.2 Hz	1H	Most downfield aromatic signal.
H-4 (Pyridine)	7.65	Doublet (d)	2.2 Hz	1H	Meta-coupled to H-2.
-OCH_3 (Methoxy)	3.99	Singlet (s)	-	3H	Sharp, intense singlet.
-SH (Thiol)	3.30	Singlet (s)	-	1H	Critical Quality Attribute. Disappears upon oxidation.

Data sourced and synthesized from recent synthetic literature [1].

Comparative Performance: Thiol vs. Disulfide Impurity

The primary instability of this compound is the oxidative dimerization to Bis(5-chloro-6-methoxypyridin-3-yl)disulfide.

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Feature	Target Thiol (Product)	Disulfide Impurity (Oxidation)
-SH Signal	Sharp singlet at 3.30 ppm.	Absent.
H-2 Shift	8.02 ppm.	Shifts downfield (typically > 8.20 ppm) due to the anisotropy of the S-S bond.
H-4 Shift	7.65 ppm.[5]	Shifts downfield (typically > 7.80 ppm).
Solubility	Soluble in $CDCl_3$.	Often less soluble; may cause baseline rolling.

Diagnostic Rule: If the integral of the peak at 3.30 ppm is less than 1.0 relative to the H-2 peak (normalized to 1.0), the sample contains oxidative impurities.

Structural Elucidation Workflow

The following diagram outlines the logic flow for confirming the structure and purity of the **5-Chloro-6-methoxypyridine-3-thiol**.

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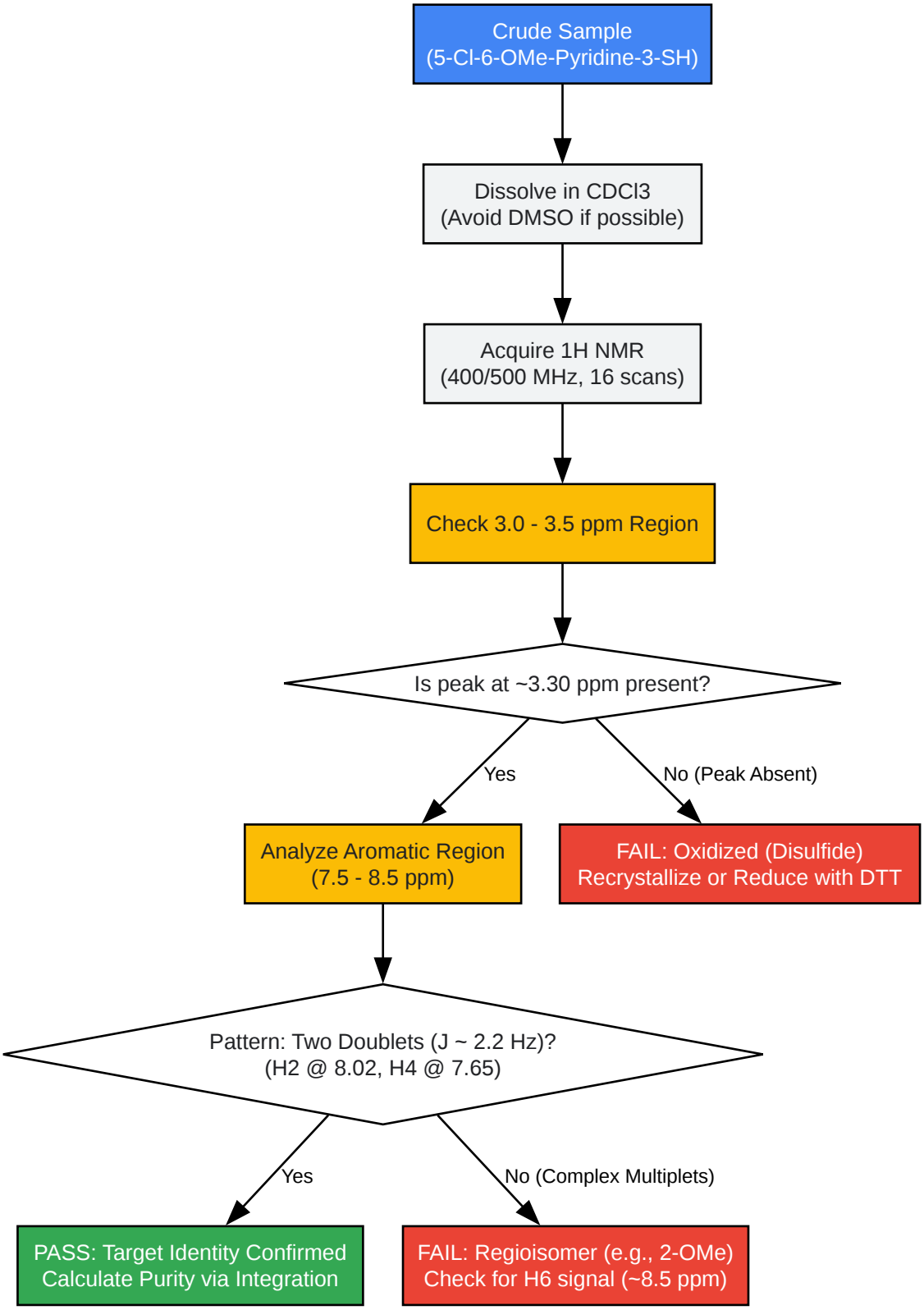

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Caption: Logical workflow for the structural validation of **5-Chloro-6-methoxypyridine-3-thiol** using 1H NMR markers.

Comparative Analysis: Solvent Effects

While $CDCl_3$ is the standard, solvent choice drastically affects the visibility of the thiol proton.

- Chloroform-d (Recommended): The -SH proton appears as a distinct singlet at 3.30 ppm. Exchange with the solvent is negligible, allowing for accurate integration.
- DMSO-d_6: The -SH proton is often shifted downfield (to 4.0–6.0 ppm) and may become broad due to hydrogen bonding with the sulfoxide oxygen. While DMSO dissolves the disulfide impurity better, it complicates the integration of the diagnostic thiol peak.
- Methanol-d_4:Avoid. The -SH proton will rapidly exchange with the deuterium pool (-SD), causing the signal at 3.30 ppm to disappear completely, mimicking the disulfide spectrum.

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